

Operational Guide: Safe Disposal of 3-Dimethylaminopropyl-d6 Chloride Hydrochloride[1]

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Compound of Interest

Compound Name: 3-Dimethylaminopropyl-d6
Chloride Hydrochloride

CAS No.: 1219799-04-8

Cat. No.: B1146334

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Executive Summary & Compound Profile

3-Dimethylaminopropyl-d6 Chloride Hydrochloride is a stable isotope-labeled alkylating agent commonly used as an internal standard in mass spectrometry or as a tracer in pharmacological studies. While chemically similar to its non-deuterated parent (3-Dimethylaminopropyl chloride HCl), its disposal requires strict adherence to halogenated waste protocols due to its potential to form toxic combustion byproducts (HCl, NOx) and its reactivity as an alkylating agent.[1]

Crucial Distinction: Although labeled "d6" (Deuterium), this compound is a Stable Isotope.[1] It is NOT radioactive. Do not dispose of this in radioactive waste streams unless it has been cross-contaminated with other radionuclides (e.g., ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

C or

H).

Chemical Identification Table

Parameter	Detail
Chemical Name	3-Dimethylaminopropyl-d6 Chloride Hydrochloride
Synonyms	N,N-Dimethyl-3-chloropropylamine-d6 HCl; 3-Chloro-N,N-dimethylpropylamine-d6 HCl
CAS Number	5407-04-5 (Unlabeled parent); Specific d6 CAS varies by vendor
Molecular Formula	C H D ClN HCl
Physical State	White to off-white crystalline solid (Hygroscopic)
Primary Hazard	Skin/Eye Irritant; Potential Alkylating Agent
Waste Class	Halogenated Organic / Corrosive Solid

Hazard Identification & Risk Assessment

Before handling waste, users must understand the specific hazards that dictate the disposal route.^[1] This compound is an alkyl chloride salt, making it a potential alkylating agent and a severe irritant.^[1]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Category 4	Harmful if swallowed.[2]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[3][4]
Serious Eye Damage	Category 2A	Causes serious eye irritation.
STOT - Single Exposure	Category 3	May cause respiratory irritation.
Aquatic Toxicity	Acute 3	Harmful to aquatic life.

Expert Insight: As an alkyl chloride, this compound possesses a reactive electrophilic carbon center.[1] In the presence of nucleophiles (like DNA bases or proteins), it can form covalent bonds.[1] Therefore, inhalation of dust during weighing or waste transfer is the highest operational risk.[1] All disposal activities must occur inside a chemical fume hood.

Pre-Disposal Assessment Protocol

Do not blindly dump this chemical into a general waste container. Follow this assessment logic:

- Isotope Verification: Confirm the material is Deuterium (d6) and not Tritium (H).
 - If Tritium: STOP. Follow Radioactive Waste protocols.
 - If Deuterium: Proceed with Chemical Waste protocols below.
- State Verification: Is the waste a pure solid or dissolved in a solvent?
- Contaminant Check: Has it been mixed with strong oxidizers (e.g., Peroxides, Nitrates)?
 - Warning: Mixing alkyl amines with strong oxidizers can cause exothermic reactions. Segregate these streams.

Step-by-Step Disposal Procedures

Scenario A: Disposal of Pure Solid (Excess/Expired Substance)

Objective: Isolate the solid in a "Lab Pack" for high-temperature incineration.

- PPE Requirements: Nitrile gloves (double gloving recommended), safety goggles, lab coat, and N95 respirator (if outside a fume hood, though hood work is mandatory).[1]
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar with a screw-top lid.
- Transfer:
 - Place the original vial directly into the waste container if possible.
 - If transferring bulk powder, use a disposable spatula.[1] Do not generate dust.[5][2][3][4][6]
- Labeling:
 - Apply a hazardous waste label.
 - Constituents: **"3-Dimethylaminopropyl-d6 Chloride Hydrochloride."**
 - Hazards: Check "Toxic" and "Irritant."
 - Note: Clearly mark "CONTAINS CHLORIDE / HALOGENATED."
- Storage: Store in the "Solid Hazardous Waste" satellite accumulation area until EHS pickup.

Scenario B: Disposal of Liquid Waste (Solutions)

Objective: Segregate into the correct solvent stream to prevent cross-reaction and ensure compliant incineration.

- Solvent Identification: Determine the primary solvent (e.g., Methanol, Water, DCM).[1]
- Stream Selection:

- If dissolved in Water/Methanol/Ethanol: Dispose in Halogenated Organic Solvent waste. Even if the solvent is non-halogenated, the presence of the alkyl chloride solute renders the mixture "Halogenated" for incineration purposes.[1]
- If dissolved in Dichloromethane (DCM) or Chloroform: Dispose in Halogenated Organic Solvent waste.
- pH Check (Aqueous Solutions):
 - If the solution is acidic (pH < 2) due to the HCl salt, do not mix with cyanide or sulfide waste streams (risk of HCN/H₂S gas generation).
 - Best Practice: Do not neutralize in the waste container. Allow the incineration facility to handle pH adjustment.
- Transfer: Pour slowly into the waste carboy using a funnel. Rinse the original vessel with the compatible solvent and add rinsate to the waste.
- Cap & Label: Secure the cap immediately. Label as "Halogenated Solvent Waste" with the specific solute listed.

Regulatory Compliance & RCRA Codes

While 3-Dimethylaminopropyl chloride is not explicitly P-listed or U-listed by the US EPA, it is regulated based on its characteristics and chemical class.[1]

- Characteristic Waste: If the waste solution has a pH 2, it carries the D002 (Corrosivity) code [1].[7][8]
- Halogenated Solvents: If mixed with spent halogenated solvents (e.g., Methylene Chloride), it may trigger F-listed codes (F001/F002) depending on the mixture [2].[1]
- Destruction Method: The only compliant disposal method is High-Temperature Incineration with flue gas scrubbing to capture the acidic chloride byproducts (HCl) generated during combustion [3].

Do NOT:

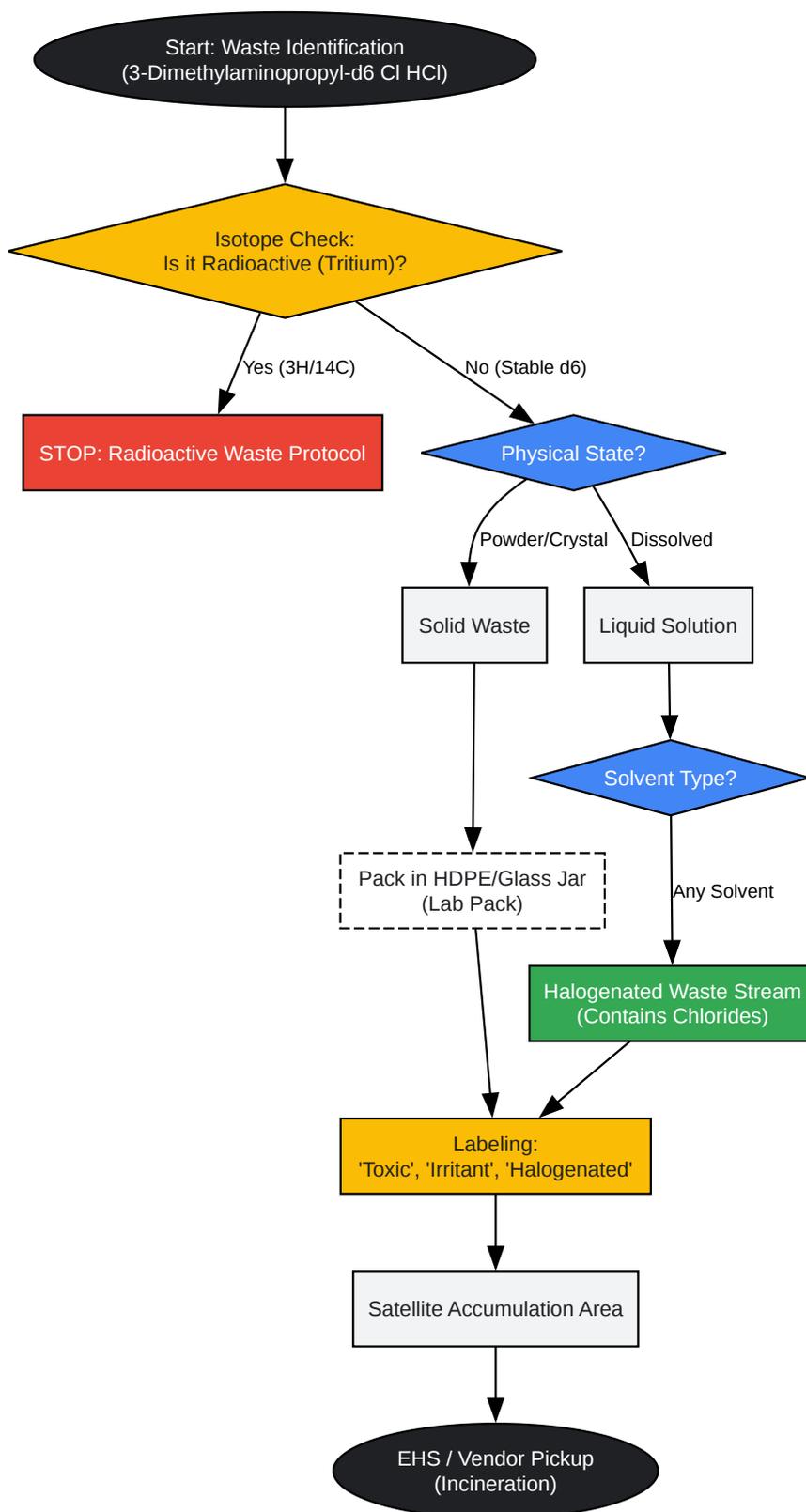
- Do not dispose of down the drain (Sanitary Sewer).[2][9]
- Do not dispose of in regular trash (Municipal Solid Waste).
- Do not autoclave (Risk of volatilizing toxic amines/chlorides).

Emergency Contingencies

- Spill (Solid): Dampen a paper towel with water to cover the powder (preventing dust). Scoop up the material and the towel. Place in a sealed bag and label as hazardous waste. Clean area with soap and water.[2][3]
- Spill (Liquid): Absorb with vermiculite or a commercial spill pad. Place in a sealed bag.
- Skin Contact: Wash with soap and water for 15 minutes. The hydrochloride salt is water-soluble.[2]
- Eye Contact: Rinse cautiously with water for 15 minutes.[6] Seek medical attention immediately.

Process Visualization (Workflow)

The following diagram outlines the decision logic for disposing of this compound.



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Caption: Decision tree for segregating stable isotope-labeled alkyl chloride waste into correct solid or liquid halogenated streams.

References

- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Title 40, Code of Federal Regulations (CFR) Part 261.[1][8][10][11][12] [[Link](#)]
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